

Application Notes and Protocols for AM679 in In Vitro Cell Culture Assays

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Compound of Interest

Compound Name: AM679

Cat. No.: B605383

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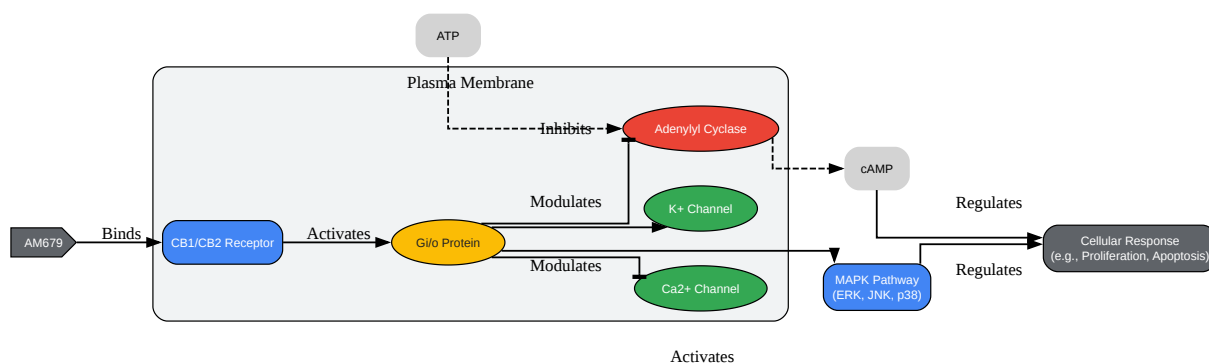
Introduction

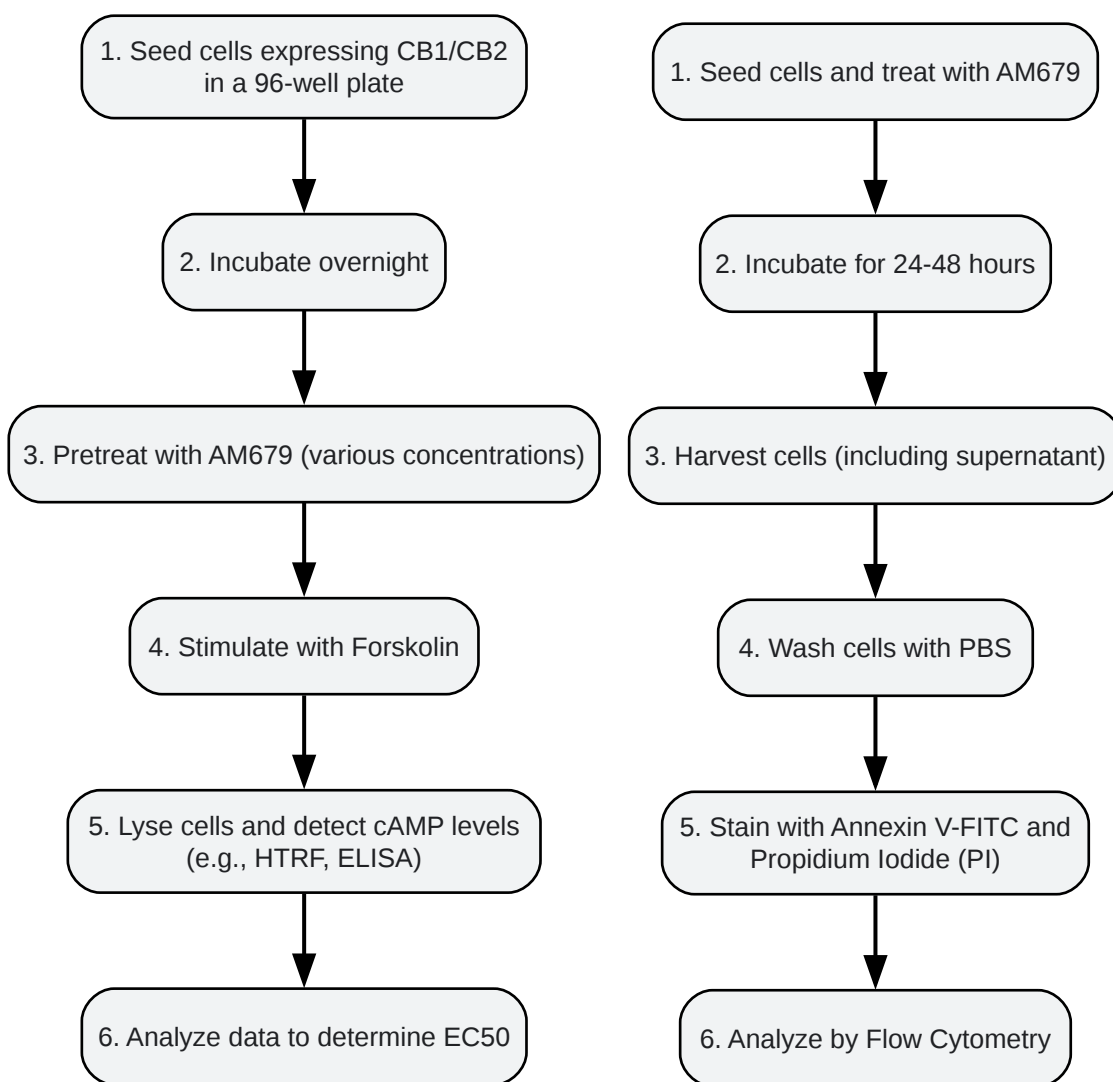
AM679 is a synthetic cannabinoid that acts as a moderately potent agonist for both the cannabinoid type 1 (CB1) and type 2 (CB2) receptors.[1] As a G protein-coupled receptor (GPCR) agonist, **AM679** can modulate various intracellular signaling pathways, making it a valuable tool for studying the endocannabinoid system and for potential therapeutic development. These application notes provide detailed protocols for utilizing **AM679** in a range of in vitro cell culture assays to characterize its functional activity, including receptor binding, signal transduction, cytotoxicity, and apoptosis.

Mechanism of Action and Signaling Pathways

AM679 binds to and activates CB1 and CB2 receptors, which are primarily coupled to the Gi/o family of G proteins. This activation initiates a cascade of intracellular events, including the inhibition of adenylyl cyclase, modulation of ion channels, and activation of mitogen-activated protein kinase (MAPK) pathways.

Cannabinoid Receptor Signaling Pathway





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References

- 1. Synthesis and In Vitro Characterization of Selective Cannabinoid CB2 Receptor Agonists: Biological Evaluation against Neuroblastoma Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols for AM679 in In Vitro Cell Culture Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605383#am679-protocol-for-in-vitro-cell-culture-assays]

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